An In-depth Technical Guide to 2-(1-Methylheptyl)phenol

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Compound of Interest

Compound Name:	*o-(1-Methylheptyl)phenol*
CAS No.:	*18626-98-7*
Cat. No.:	*B101877*

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An authoritative guide for researchers, scientists, and drug development professionals on the synthesis, properties, and applications of 2-(1-Methylheptyl)phenol.

Foreword

As a Senior Application Scientist, it is my privilege to present this comprehensive technical guide on 2-(1-Methylheptyl)phenol. This document is meticulously crafted to serve as an essential resource for professionals in the fields of chemical research, drug development, and agrochemical synthesis. Our focus extends beyond a mere compilation of data; we aim to provide a deep, mechanistic understanding of the compound's synthesis, characterization, and reactivity. By grounding our protocols and claims in authoritative sources and providing clear, visual representations of complex processes, we endeavor to uphold the highest standards of scientific integrity and empower our readers with actionable, field-proven insights.

Compound Identification and Physicochemical Properties

Nomenclature and Identification

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The compound commonly referred to as **o-(1-Methylheptyl)phenol** is systematically named according to IUPAC nomenclature and registered under a unique CAS number for unambiguous identification in chemical literature and databases.

- IUPAC Name: 2-octan-2-ylphenol[1]
- Synonyms: **o-(1-Methylheptyl)phenol**, 2-sec-octylphenol[1]
- CAS Number: 18626-98-7[1]
- Molecular Formula: $C_{14}H_{22}O$[1]
- Molecular Weight: 206.33 g/mol [1]

Physicochemical Properties

The physical and chemical properties of 2-(1-Methylheptyl)phenol are summarized in the table below. These properties are crucial for its handling, purification, and application in various chemical processes.

Property	Value	Source
Boiling Point	296.5 °C at 760 mmHg	[2]
Density	0.935 g/cm³	[2]
Refractive Index	1.505	[2]
Flash Point	149.8 °C	[2]
Vapor Pressure	0.00081 mmHg at 25 °C	[2]

Synthesis of 2-(1-Methylheptyl)phenol

The primary route for the synthesis of 2-(1-Methylheptyl)phenol is the Friedel-Crafts alkylation of phenol. This electrophilic aromatic substitution reaction involves the introduction of a 1-methylheptyl (or octan-2-yl) group onto the phenol ring. The ortho-selectivity of this reaction can be influenced by the choice of catalyst and reaction conditions. A common approach

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involves the reaction of phenol with an alkene (e.g., 1-octene or 2-octene) or a secondary alcohol (e.g., 2-octanol) in the presence of an acid catalyst.

Underlying Principles of Ortho-Alkylation

The hydroxyl group of phenol is an activating, ortho-, para-directing group in electrophilic aromatic substitution. The formation of the ortho-substituted product is often favored due to the potential for coordination of the electrophile with the phenolic oxygen, which directs the substitution to the adjacent positions. The choice of a suitable Lewis acid or Brønsted acid catalyst is critical in generating the carbocation electrophile from the alkene or alcohol precursor and in influencing the regioselectivity of the reaction.

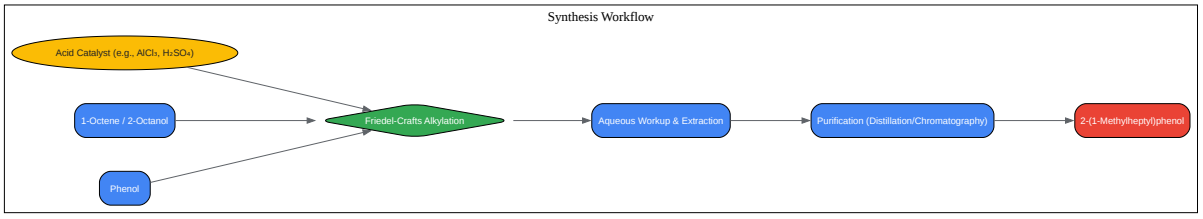

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Figure 1: Generalized workflow for the synthesis of 2-(1-Methylheptyl)phenol.

Detailed Experimental Protocol

The following protocol is a representative procedure for the synthesis of 2-(1-Methylheptyl)phenol via Friedel-Crafts alkylation of phenol with 1-octene, using aluminum chloride as a catalyst.

Materials:

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- Phenol (99%)
- 1-Octene (98%)
- Anhydrous Aluminum Chloride ($AlCl_3$)
- Dichloromethane (anhydrous)
- Hydrochloric acid (1 M)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Rotary evaporator
- Distillation apparatus or flash chromatography system

Procedure:

- Reaction Setup: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere, dissolve phenol (1.0 equivalent) in anhydrous dichloromethane.
- Catalyst Addition: Cool the solution to 0 °C in an ice bath and slowly add anhydrous aluminum chloride (1.1 equivalents) in portions. Stir the mixture until the catalyst is fully dispersed.
- Alkene Addition: Add 1-octene (1.0 equivalent) dropwise from the dropping funnel to the reaction mixture at 0 °C.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

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- Quenching: Upon completion, cool the reaction mixture to 0 °C and slowly quench by the dropwise addition of 1 M hydrochloric acid.
- Workup: Transfer the mixture to a separatory funnel. Separate the organic layer, and wash it sequentially with 1 M hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purification: Purify the crude product by vacuum distillation or flash column chromatography on silica gel to afford pure 2-(1-Methylheptyl)phenol.

Spectroscopic Characterization

The structural elucidation of 2-(1-Methylheptyl)phenol is confirmed through various spectroscopic techniques. The following are the expected spectral data based on the known characteristics of alkylphenols.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons, the hydroxyl proton, and the protons of the 1-methylheptyl group. The aromatic protons will appear as multiplets in the range of δ 6.7-7.2 ppm. The hydroxyl proton will be a broad singlet, typically between δ 4.5-5.5 ppm. The methine proton of the alkyl chain will be a sextet around δ 3.0-3.3 ppm. The methyl group attached to the chiral center will appear as a doublet around δ 1.2-1.3 ppm. The terminal methyl group of the heptyl chain will be a triplet around δ 0.8-0.9 ppm, and the methylene protons will be observed as multiplets in the δ 1.2-1.6 ppm region.
- ^{13}C NMR: The carbon NMR spectrum will display signals for the aromatic carbons and the alkyl carbons. The carbon bearing the hydroxyl group (C1) is expected to resonate around δ 152-155 ppm. The other aromatic carbons will appear in the δ 115-130 ppm range. The carbon of the methine group in the alkyl chain will be in the δ 35-40 ppm region. The carbons of the methyl groups and the methylene groups of the alkyl chain will be observed in the upfield region of the spectrum.

Infrared (IR) Spectroscopy

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The IR spectrum of 2-(1-Methylheptyl)phenol will exhibit characteristic absorption bands for the hydroxyl and aromatic functionalities. A broad O-H stretching band is expected in the region of 3200-3600 cm^{-1}. Aromatic C-H stretching vibrations will be observed around 3000-3100 cm^{-1}. The C-O stretching of the phenol will appear as a strong band in the 1200-1260 cm^{-1} region. Aromatic C=C stretching bands will be present in the 1450-1600 cm^{-1} range.

Mass Spectrometry (MS)

The mass spectrum, under electron ionization (EI), is expected to show a molecular ion peak $[M]^+$ at m/z = 206. The fragmentation pattern will likely involve cleavage of the alkyl chain, leading to characteristic fragment ions. A significant peak corresponding to the loss of a hexyl radical (C_6H_{13}) to form a benzylic cation at m/z = 121 is anticipated.

Chemical Reactivity and Applications

Reactivity of the Phenolic Moiety

The chemical behavior of 2-(1-Methylheptyl)phenol is dictated by the presence of the hydroxyl group and the activated aromatic ring.

- Acidity: The hydroxyl proton is weakly acidic and will react with strong bases to form a phenoxide ion. This phenoxide is a potent nucleophile and can participate in Williamson ether synthesis or esterification reactions.

- Electrophilic Aromatic Substitution: The aromatic ring is highly activated towards further electrophilic substitution. Reactions such as nitration, halogenation, and sulfonation will readily occur, with substitution primarily directed to the positions ortho and para to the hydroxyl group.

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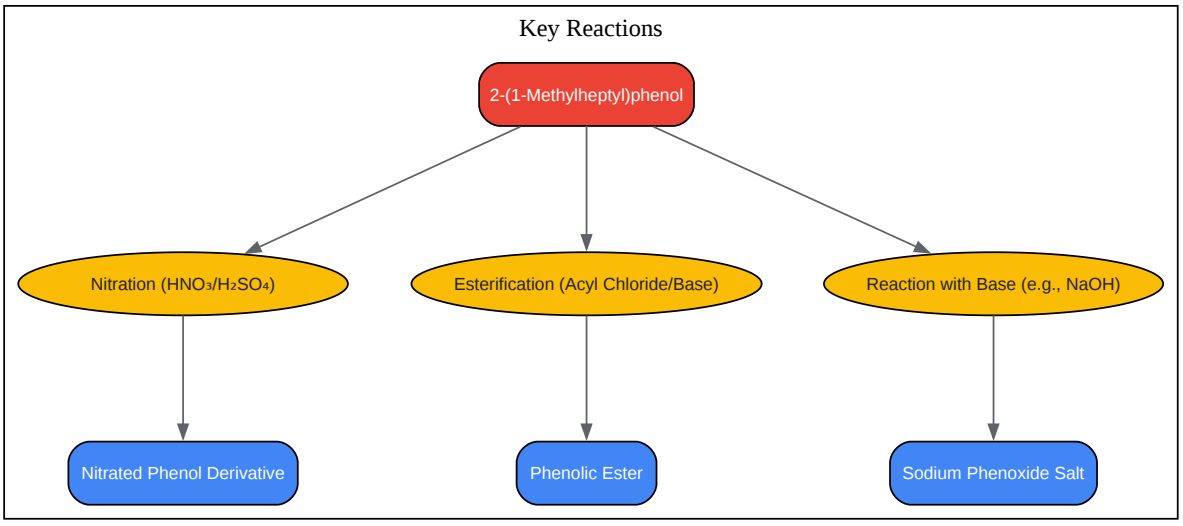

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Figure 2: Representative reactions of 2-(1-Methylheptyl)phenol.

Established Applications

The most prominent application of 2-(1-Methylheptyl)phenol is as a key intermediate in the synthesis of agrochemicals. Specifically, it is a precursor to 2,4-Dinitro-6-(1-methylheptyl)phenol, a component of the fungicide and acaricide known as Dinocap.[2] The alkylphenol moiety is crucial for the biological activity of the final product.

Safety and Handling

A comprehensive understanding of the hazards associated with 2-(1-Methylheptyl)phenol is essential for its safe handling in a laboratory or industrial setting. The following information is based on data for the closely related compound, 2-n-octylphenol.

Hazard Identification

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- GHS Classification: Based on data for 2-n-octylphenol, this class of compounds can be classified as causing skin irritation, serious eye damage, and being very toxic to aquatic life with long-lasting effects.[3]

Precautionary Measures and Personal Protective Equipment (PPE)

- Handling: Use in a well-ventilated area, preferably in a chemical fume hood. Avoid breathing vapors or dust. Avoid contact with skin, eyes, and clothing.
- Personal Protective Equipment:
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.
  - Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.
  - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Conclusion

2-(1-Methylheptyl)phenol is a valuable chemical intermediate with established importance in the agrochemical industry. Its synthesis via Friedel-Crafts alkylation is a well-understood process, and its reactivity is characteristic of ortho-alkylated phenols. This guide provides a

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foundational understanding for researchers and professionals working with this compound, emphasizing safe handling practices and providing a framework for its synthesis and characterization. Further research into its potential applications in other fields, such as drug development, may reveal new opportunities for this versatile molecule.

References

- LookChem. (n.d.). Cas 18626-98-7, **o-(1-methylheptyl)phenol**. Retrieved from [Link]
- PubChem. (n.d.). 2,4-Dinitro-6-(1'-methylheptyl)phenol. Retrieved from [Link]
- U.S. Environmental Protection Agency. (n.d.). Phenol, (1-methylheptyl)-. Substance Details - SRS. Retrieved from [Link]
- PubChem. (n.d.). **o-(1-Methylheptyl)phenol**. Retrieved from [Link]
- PubChemLite. (n.d.). **O-(1-methylheptyl)phenol** (C14H22O). Retrieved from [Link]
- Swedish Environmental Protection Agency. (n.d.). Octylphenols. Retrieved from [Link]
- Clariant. (2019, August 5). OCTYLPHENOL PT. SAFETY DATA SHEET. Retrieved from [Link]
- CAS Common Chemistry. (n.d.). 4-(1,1-Dimethylheptyl)phenol. Retrieved from [Link]
- PubChem. (n.d.). 2-(Octan-3-yl)phenol. Retrieved from [Link]
- Data.gov. (n.d.). Compound 528956: Phenol, 2-(1-methylheptyl)-6-nitro. Retrieved from [Link]
- Redox. (2025, February 4). Safety Data Sheet Phenol (88-90%) Hydrate. Retrieved from [Link]
- PubChem. (n.d.). Octan-2-ylbenzene. Retrieved from [Link]
- PubChem. (n.d.). 2-[2-(2-Octan-3-ylphenyl)propan-2-yl]phenol. Retrieved from [Link]
- SpectraBase. (n.d.). Phenol, 2-octyl-. Retrieved from [Link]

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- PubChem. (n.d.). 2-(Thiophen-2-yl)phenol. Retrieved from [Link]
- Chemistry LibreTexts. (2024, September 20). 17.11: Spectroscopy of Alcohols and Phenols. Retrieved from [Link]
- PubChem. (n.d.). 2-(2-Octadecan-9-ylphenyl)phenol. Retrieved from [Link]
- Organic Chemistry Portal. (n.d.). Phenol synthesis by substitution or oxidation. Retrieved from [Link]
- NC State University Libraries. (n.d.). 17.11 Spectroscopy of Alcohols and Phenols – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1. Retrieved from [Link]
- Fiveable. (n.d.). Spectroscopy of Alcohols and Phenols | Organic Chemistry Class Notes. Retrieved from [Link]
- SlideShare. (n.d.). Phenol Synthesis Part II. Retrieved from [Link]
- Google Patents. (n.d.). Para-(2-methoxyl) ethylphenol synthesis method.
- PubChem. (n.d.). n-Octylphenol. Retrieved from [Link]

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Sources

- 1. echemi.com [echemi.com]
- 2. hpc-standards.com [hpc-standards.com]
- 3. n-Octylphenol | C14H22O | CID 13700 - PubChem [pubchem.ncbi.nlm.nih.gov]
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